

Methyl 2-methoxybenzoate as a fragrance and flavoring agent in industrial applications.

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Compound of Interest

Compound Name: **Methyl 2-methoxybenzoate**

Cat. No.: **B147192**

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Application Notes and Protocols: Methyl 2-methoxybenzoate

Introduction

Methyl 2-methoxybenzoate (CAS No. 606-45-1), also known as methyl o-anisate, is an aromatic ester widely utilized in the fragrance and flavor industries.^[1] It is a colorless to pale yellow liquid recognized for its characteristic warm, herbaceous, and floral odor.^[2] This document provides detailed application notes, physicochemical properties, safety information, and experimental protocols for the effective use of **Methyl 2-methoxybenzoate** in research and industrial settings. It is primarily a synthetic compound, though it has been reported in *Paeonia lactiflora*.^[2]

Physicochemical and Regulatory Data

For ease of reference, the key properties and regulatory identifiers for **Methyl 2-methoxybenzoate** are summarized below.

Table 1: Physicochemical Properties of **Methyl 2-methoxybenzoate**

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₃	[1] [2] [3] [4] [5] [6]
Molecular Weight	166.17 g/mol	[1] [2] [4] [7]
CAS Number	606-45-1	[1] [2] [3] [4] [5] [7]
Appearance	Colorless to pale yellow liquid	[2] [3] [8]
Boiling Point	248 °C (lit.)	[3] [7]
Density	1.157 g/mL at 25 °C (lit.)	[3] [7]
Refractive Index	n _{20/D} 1.534 (lit.)	[7]
Flash Point	113 °C (235.4 °F) - closed cup	[8]
Solubility	Very slightly soluble in water; soluble in organic solvents and oils. [1] [2]	[1] [2] [5]
LogP	2.04	[2] [3]

Table 2: Organoleptic and Regulatory Information

Attribute	Description	Source
Odor Profile	Herbaceous, floral, hyacinth, with fruity and spicy notes. [2] [3]	[2] [3] [7]
Taste Profile	Sweet, reminiscent of melon and blackcurrant. [3] [9]	[3] [9]
FEMA Number	2717	[2] [3] [7]
JECFA Number	880	[2] [3]
EC Number	210-118-6	[2] [7]
IFRA Compliance	No restrictions reported.	[1]

Industrial Applications

Methyl 2-methoxybenzoate is a versatile ingredient valued for its aromatic properties.

Fragrance Industry

It is widely employed as a perfumery ingredient in fine fragrances, soaps, cosmetics, and various personal care products like creams, shampoos, and deodorants.[\[1\]](#)[\[10\]](#) Its sweet, floral, and fruity notes blend well with citrus, woody, and other aromatic scents, serving as a middle note to enhance the complexity and longevity of a fragrance.[\[10\]](#) It is also used in home products such as air fresheners and scented candles.[\[10\]](#)[\[11\]](#)

Flavor Industry

As a flavoring agent, it is used in confections, beverages, and dairy products to impart a sweet, floral, and fruity note that improves the overall flavor profile.[\[10\]](#) It is recognized by the FDA as a substance that can be added to food (FDA 21 CFR 172.515).[\[3\]](#)

Other Applications

Beyond its primary use in flavors and fragrances, **Methyl 2-methoxybenzoate** serves as a chemical intermediate in the synthesis of pharmaceuticals (such as anti-inflammatory agents), agrochemicals, and organic dyes.[\[1\]](#)[\[8\]](#)

Safety and Handling

Methyl 2-methoxybenzoate is considered safe for its intended use in fragrances and flavors. However, standard laboratory safety practices should be followed.

- **Handling:** Handle in a well-ventilated area.[\[12\]](#) Avoid contact with skin, eyes, and clothing.[\[5\]](#) Wear protective gloves, clothing, and eye protection.[\[12\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.[\[5\]](#)
- **Toxicity:** The material is not considered genotoxic.[\[13\]](#) For repeated dose and reproductive toxicity, exposure is below the Threshold of Toxicological Concern (TTC) for a Cramer Class I material.[\[13\]](#)

- Environmental: A screening-level risk assessment identified no potential risk to the aquatic environment.[\[13\]](#)

Experimental Protocols

The following protocols are provided as a guide for common laboratory procedures involving **Methyl 2-methoxybenzoate**.

Protocol 1: Purity Analysis by Gas Chromatography (GC)

Objective: To determine the purity of a **Methyl 2-methoxybenzoate** sample.

Materials:

- Gas Chromatograph with a Flame Ionization Detector (FID).
- Capillary Column: DB-5 or equivalent (30 m x 0.25 mm ID, 0.25 µm film thickness).
- Carrier Gas: Helium or Hydrogen.
- Sample: **Methyl 2-methoxybenzoate**.
- Solvent: High-purity ethanol or acetone.

Procedure:

- Sample Preparation: Prepare a 1% solution (v/v) of **Methyl 2-methoxybenzoate** in the chosen solvent.
- GC Instrument Setup:
 - Inlet Temperature: 250 °C
 - Detector Temperature: 280 °C
 - Oven Program:

- Initial Temperature: 80 °C, hold for 2 minutes.
- Ramp: 10 °C/min to 250 °C.
- Final Hold: Hold at 250 °C for 5 minutes.
- Carrier Gas Flow: 1.0 mL/min (constant flow).
- Injection Volume: 1.0 µL.
- Split Ratio: 50:1.
- Analysis: Inject the prepared sample into the GC.
- Data Interpretation: The purity is calculated based on the area percentage of the main peak corresponding to **Methyl 2-methoxybenzoate** in the resulting chromatogram. The assay should be ≥97%.[\[7\]](#)

Protocol 2: Sensory Evaluation in a Fragrance Application

Objective: To evaluate the olfactory characteristics of **Methyl 2-methoxybenzoate**.

Materials:

- **Methyl 2-methoxybenzoate**.
- Odorless solvent: Diethyl phthalate (DEP) or Ethanol (95%).
- Glass beakers and stirring rods.
- Perfumer's smelling strips.
- Graduated pipettes.

Procedure:

- Preparation of Dilutions: Prepare a series of dilutions of **Methyl 2-methoxybenzoate** in the solvent at 10%, 5%, and 1% concentrations.

- Evaluation:
 - Dip a clean smelling strip into the 10% solution, ensuring about 1 cm of the strip is submerged.
 - Remove the strip and allow the solvent to evaporate for approximately 10-15 seconds.
 - Wave the strip about 5-10 cm from the nose and evaluate the initial scent ("top note").
 - Record observations on the character (e.g., floral, herbaceous) and intensity of the odor.
 - Repeat the evaluation at intervals (e.g., 10 min, 1 hour, 4 hours) to assess the evolution of the scent ("middle" and "base" notes).
- Comparison: Repeat the process for the 5% and 1% dilutions to understand the impact of concentration on the odor profile.

Protocol 3: Preparation of a Simple Floral Fragrance Accord

Objective: To create a basic hyacinth fragrance accord demonstrating the use of **Methyl 2-methoxybenzoate**.

Materials:

- **Methyl 2-methoxybenzoate**
- Phenylethyl alcohol (Rose, hyacinth character)
- Benzyl acetate (Jasmine, fruity character)
- Indole (10% solution in DEP) (Intense floral character)
- Galaxolide (50% solution in DEP) (Musk fixative)
- Diethyl phthalate (DEP) as a solvent/base.
- Digital scale, glass beakers, and a small amber glass bottle for storage.

Procedure:

- Formulation: Weigh the following components directly into a glass beaker in the order listed.

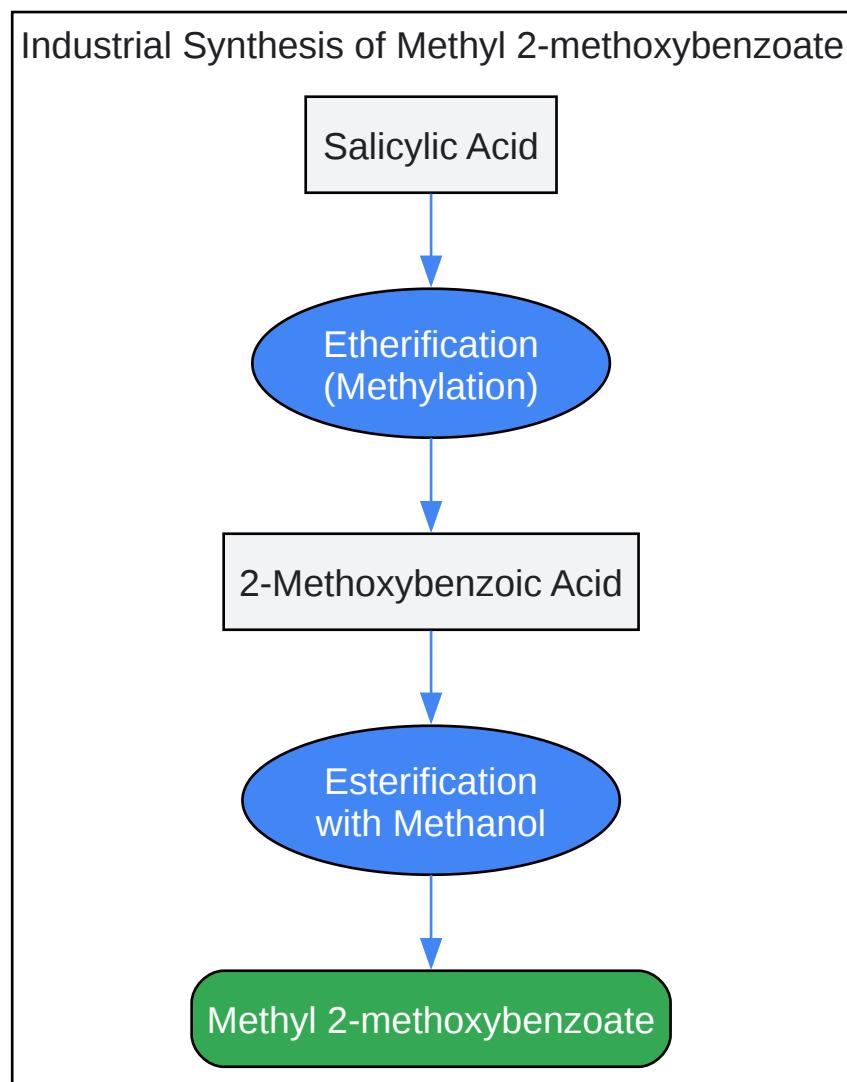
Ingredient	Parts (by weight)
Phenylethyl alcohol	40
Benzyl acetate	25
Methyl 2-methoxybenzoate	15
Galaxolide (50%)	15
Indole (10%)	5
Total	100

- Blending: Gently stir the mixture with a clean glass rod until it is homogeneous.
- Maturation: Transfer the blend to an amber glass bottle, cap it tightly, and allow it to mature for at least 48 hours to allow the scents to meld.
- Evaluation: After maturation, evaluate the accord on a smelling strip as described in Protocol 5.2. The resulting fragrance should have a rich, floral character where **Methyl 2-methoxybenzoate** contributes a unique herbaceous and sweet nuance.

Visualizations

Synthesis Workflow

The following diagram illustrates a common industrial synthesis route for **Methyl 2-methoxybenzoate** starting from salicylic acid. A traditional four-step process involves etherification, chlorosulfonation, amination, and esterification.[\[14\]](#)

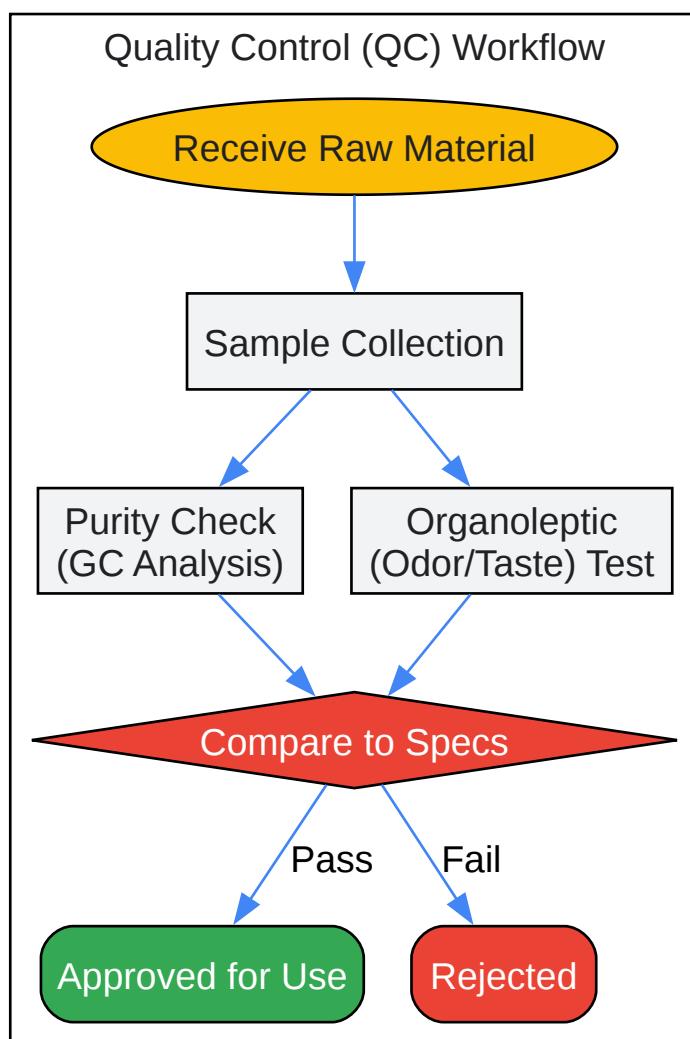


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Caption: A simplified workflow for the synthesis of **Methyl 2-methoxybenzoate**.

Quality Control Workflow

This diagram outlines the typical quality control process for incoming batches of **Methyl 2-methoxybenzoate**.

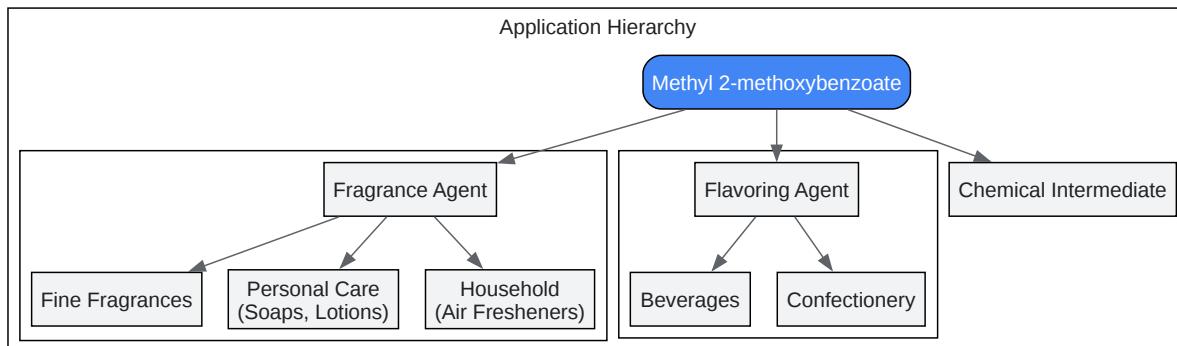


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Caption: Standard workflow for the quality control of **Methyl 2-methoxybenzoate**.

Application Hierarchy

This diagram shows the logical relationship of **Methyl 2-methoxybenzoate** to its primary industrial applications.



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References

- 1. [scent.vn](#) [scent.vn]
- 2. Methyl 2-Methoxybenzoate | C9H10O3 | CID 61151 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 3. Methyl 2-methoxybenzoate | 606-45-1 [chemicalbook.com]
- 4. [scbt.com](#) [scbt.com]
- 5. Methyl 2-methoxybenzoate(606-45-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. Benzoic acid, 2-methoxy-, methyl ester [webbook.nist.gov]
- 7. 2-甲氧基苯甲酸甲酯 ≥97% | Sigma-Aldrich [sigmaaldrich.com]
- 8. [guidechem.com](#) [guidechem.com]

- 9. Showing Compound Methyl 2-methoxybenzoate (FDB010545) - FooDB [foodb.ca]
- 10. Methyl 2-methylbenzoate (cas 89-71-4) | Aroma Ester [chemicalbull.com]
- 11. DE602005003858T2 - Use of methyl 2-methylbenzoate in perfume compositions - Google Patents [patents.google.com]
- 12. fishersci.com [fishersci.com]
- 13. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 14. benchchem.com [benchchem.com]
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